The Rationale for Ac-dC: A Tale of Two Protecting Groups

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Compound of Interest

Compound Name:	*Ac-dC Phosphoramidite*
CAS No.:	*154110-40-4*
Cat. No.:	*B1176092*

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In standard phosphoramidite chemistry, the exocyclic amines of deoxyadenosine (dA), deoxyguanosine (dG), and deoxycytidine (dC) must be protected to prevent unwanted side reactions during the synthesis cycle.[1] For decades, the benzoyl (Bz) group has been the standard protection for dC. However, its removal requires prolonged exposure to harsh alkaline conditions, such as concentrated ammonium hydroxide at elevated temperatures.[2]

The introduction of the N4-acetyl (Ac) protecting group for dC marked a significant advancement. The primary distinction and key advantage of Ac-dC lies in its deprotection kinetics.[2] The acetyl group is significantly more labile than the benzoyl group, enabling much faster and milder deprotection protocols. This is not merely a matter of convenience; it is critical for the integrity of oligonucleotides containing sensitive modifications, such as certain dyes or complex ligands, which would be degraded by harsh deprotection conditions.[3][4]

Specifically, Ac-dC is compatible with "fast" deprotection reagents like a mixture of ammonium hydroxide and methylamine (AMA).[2][5] This allows for complete deprotection in as little as 10 minutes at 65°C, a stark contrast to the hours required for Bz-dC.[2] This rapid deprotection minimizes the risk of side reactions and degradation of the final product, leading to higher purity and yield.

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Supplier and Pricing Landscape

The quality of a phosphoramidite is paramount, directly impacting coupling efficiency and the final purity of the oligonucleotide.[6] Reputable suppliers provide comprehensive quality control, including HPLC traces and a Certificate of Analysis with each batch.[7] The following table summarizes key suppliers and publicly available pricing for Ac-dC CE Phosphoramidite (CAS: 154110-40-4).

Note: Prices are subject to change and may vary based on pack size, purity grade, and institutional agreements. Many suppliers require a formal quote for bulk quantities.

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Supplier	Product Name	Example Pricing (USD)	Pack Sizes	Key Features
Glen Research	Ac-dC-CE Phosphoramidite (10-1015)	Quote Required	0.25g, 0.5g, 1.0g, 2.0g, 4.0g	High-purity amidites with extensive QC data provided.[7] Compatible with all standard deprotection methods.[7]
LGC Biosearch Technologies	dC (Ac) CE-Phosphoramidite	Quote Required	Various synthesizer-specific vials and bulk	Quality ensured by full QC testing, including synthesis coupling efficiency.[6][8]
BroadPharm	5'-O-DMT-N4-Acetyl-2'-Deoxycytidine-CE phosphoramidite	$210.00	10g	Marketed as a cytidine phosphoramidite monomer for oligodeoxynucleotide synthesis.[9]
Biosynth	N4-Acetyl-2'-deoxy-5'-O-DMT-cytidine 3'-CE phosphoramidite	384.40 / 10g$768.75 / 25g	5g, 10g, 25g, 50g, 100g	A novel nucleoside belonging to the group of deoxyribonucleosides.[10]
Sigma-Aldrich (Merck)	DMT-dC(ac) Phosphoramidite	Quote Required	MerMade synthesizer vials	Acetyl-protected DNA phosphoramidite used in fast deprotection chemistry.

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Advent Bio	N4-Acetyl-2'-deoxy-5'-O-DMT-cytidine 3'-CE phosphoramidite	Quote Required	Small and bulk quantities	Specializes in offering quality products at competitive pricing.[11]
AxisPharm	DMT-dC(ac) Phosphoramidite	Quote Required	Inquire	Part of a portfolio of phosphoramidites for nucleic acid synthesis.[12]

Technical Specifications and Quality Control

When sourcing **Ac-dC phosphoramidite**, it is crucial to verify its technical specifications. A high-quality preparation is essential for achieving the near-quantitative coupling efficiencies (>98-99%) required for synthesizing long oligonucleotides.[2]

- Chemical Formula: $C_{41}H_{50}N_5O_8P$[7]
- Molecular Weight: 771.85 g/mol [7]
- CAS Number: 154110-40-4[7]
- Appearance: White to off-white powder.
- Purity (HPLC): Typically ≥98%.
- Diluent: Anhydrous Acetonitrile is the universal diluent.[7]
- Storage: Controlled room temperature or lower, under dry conditions. Freezer storage (-10 to -30°C) is also recommended.[7][13]
- Stability in Solution: Similar to other standard DNA phosphoramidites, typically stable for 2-3 days in anhydrous acetonitrile.[7][13]

Self-Validating System: Always insist on a supplier-provided Certificate of Analysis and HPLC trace for each lot. This documentation is the first step in a self-validating workflow, ensuring that

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the starting material meets the required specifications before it is loaded onto the synthesizer.

Experimental Protocol: Automated Oligonucleotide Synthesis

The following is a detailed, step-by-step methodology for the use of **Ac-dC phosphoramidite** in a standard automated solid-phase synthesis cycle. The process is cyclical, with each cycle adding one nucleobase to the growing chain.[5]

Reagent Preparation

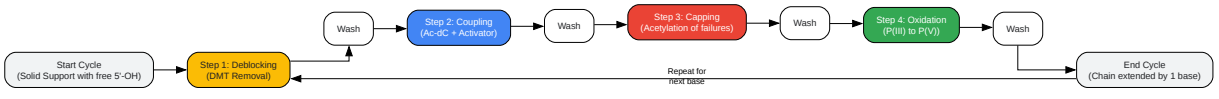
- Phosphoramidite Solution: Dissolve the **Ac-dC phosphoramidite** in anhydrous acetonitrile to the concentration recommended by the synthesizer manufacturer, typically between 0.05 M and 0.1 M.[14] Using a higher concentration (0.1 M) is often beneficial.[14] To ensure dryness, allow the sealed vial to stand overnight with molecular sieves after dissolution.[14]

- Activator: A 0.25 M solution of 4,5-Dicyanoimidazole (DCI) or a 0.25 M solution of 5-Ethylthio-1H-tetrazole (ETT) in acetonitrile is recommended.[15][16]

- Ancillary Reagents: Prepare standard capping (e.g., acetic anhydride), oxidation (e.g., iodine/water/pyridine), and deblocking (e.g., trichloroacetic acid in dichloromethane) reagents as per the instrument manufacturer's protocols.

The Synthesis Cycle Workflow

The automated synthesis process occurs on a solid support (e.g., CPG) packed into a column.[5] The synthesizer delivers reagents in a programmed sequence.



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Caption: Automated phosphoramidite synthesis cycle.

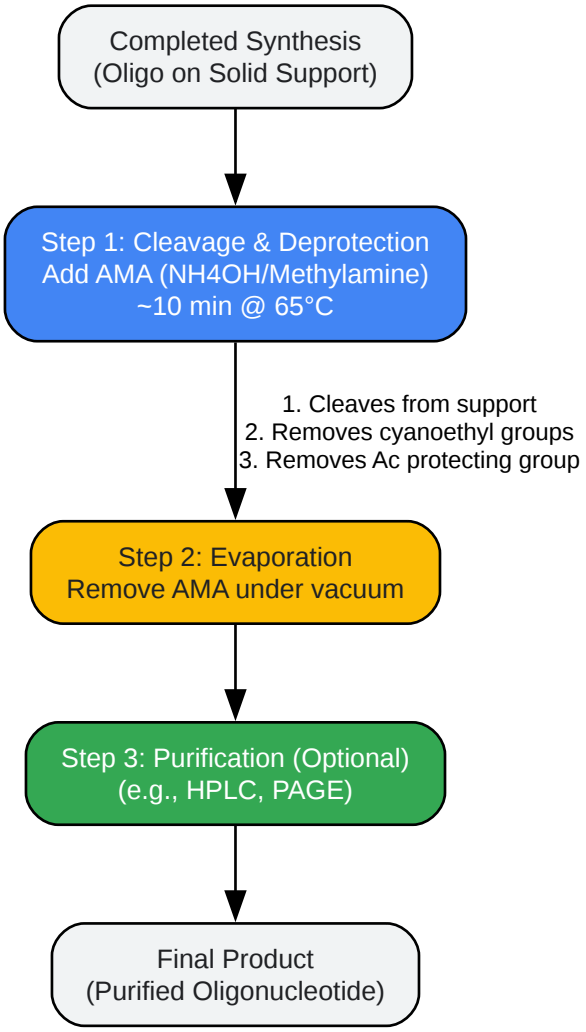
Step-by-Step Methodology:

- Deblocking (Detritylation): The cycle begins with the removal of the acid-labile 5'-dimethoxytrityl (DMT) protecting group from the nucleotide bound to the solid support. This exposes the 5'-hydroxyl group for the next coupling reaction.
- Coupling: The **Ac-dC phosphoramidite** solution and the activator solution are delivered simultaneously to the synthesis column. The activator protonates the diisopropylamino group of the phosphoramidite, creating a highly reactive intermediate that couples with the free 5'-hydroxyl group of the growing oligonucleotide chain.[17]
  - Causality: A standard coupling time of 30-90 seconds is generally sufficient for Ac-dC.[3][15] This is because its steric profile is similar to standard phosphoramidites. No significant deviation from standard protocols is required.[7]
- Capping: The coupling reaction is highly efficient but not 100%. To prevent the unreacted 5'-hydroxyl groups (failure sequences) from participating in subsequent cycles, they are permanently blocked (capped) by acetylation.[1][16] This step is critical for the purity of the final product, as it prevents the formation of n-1 shortmer impurities.
- Oxidation: The newly formed phosphite triester linkage is unstable. It is oxidized to a more stable pentavalent phosphate triester using an iodine solution.[16][17] This completes the addition of one nucleotide. The cycle is then repeated, starting with the deblocking step, for the next base in the sequence.

Post-Synthesis: Cleavage and Deprotection

This is the step where the choice of Ac-dC provides its greatest advantage.

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Caption: Fast deprotection workflow using AMA for Ac-dC.

- Cleavage and Deprotection: The synthesis column is treated with a deprotection solution. For Ac-dC, the recommended fast protocol is AMA (a 1:1 mixture of aqueous ammonium hydroxide and aqueous methylamine).[5]
    - Protocol: Incubate the solid support with AMA for 10 minutes at 65°C. This single treatment simultaneously cleaves the oligonucleotide from the solid support, removes the cyanoethyl protecting groups from the phosphate backbone, and removes the N4-acetyl protecting group from the cytosine base.[2]
- Evaporation: After the incubation, the supernatant containing the fully deprotected oligonucleotide is collected, and the solvent is removed under vacuum.

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- Purification: The resulting crude oligonucleotide can be purified using standard methods such as reverse-phase HPLC, ion-exchange HPLC, or polyacrylamide gel electrophoresis (PAGE) to isolate the full-length product.

Conclusion

N4-Acetyl-2'-deoxycytidine (Ac-dC) phosphoramidite is a superior alternative to the traditional Bz-dC for a wide range of applications in oligonucleotide synthesis. Its primary advantage lies in enabling rapid and mild deprotection protocols, which significantly reduces synthesis turnaround time and improves the yield and purity of oligonucleotides, especially those containing sensitive functional groups.[2] By selecting high-quality reagents from reputable suppliers and employing a robust, validated synthesis protocol, researchers can leverage the benefits of Ac-dC to accelerate their research and development efforts.

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